

Personal protective equipment for handling 2-(4-Nitrophenyl)-1,3-dioxolane

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Compound of Interest

Compound Name: 2-(4-Nitrophenyl)-1,3-dioxolane

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Essential Safety and Handling Guide for 2-(4-Nitrophenyl)-1,3-dioxolane

This document provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **2-(4-Nitrophenyl)-1,3-dioxolane**. It includes detailed personal protective equipment (PPE) requirements, operational procedures, and disposal plans to ensure laboratory safety and regulatory compliance.

Chemical Identifier and Properties



Property	Value	
Chemical Name	2-(4-Nitrophenyl)-1,3-dioxolane	
CAS Number	2403-53-4[1]	
Molecular Formula	C ₉ H ₉ NO ₄ [1][2]	
Molecular Weight	195.17 g/mol [1][2]	
Appearance	Off-white to yellow solid[3]	
Melting Point	90.5 °C[4] - 95 °C[5]	
Boiling Point	332.9 ± 37.0 °C (Predicted)[4]	
Density	1.329 ± 0.06 g/cm³ (Predicted)[4]	
Storage	Sealed in a dry place at room temperature[3][4]	

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is critical when handling **2-(4-Nitrophenyl)-1,3-dioxolane** to minimize exposure and ensure personal safety. The following table summarizes the required PPE.



Body Part	Required PPE	Standard/Specification
Eyes/Face	Tightly fitting safety goggles with side-shields or a face shield.[6]	EN 166 (EU) or NIOSH (US) approved.[6]
Skin/Body	Fire/flame resistant and impervious clothing, such as a lab coat.[6]	Should be buttoned and fit properly to cover as much skin as possible.
Hands	Chemical-impermeable gloves (e.g., Nitrile, Neoprene).	Inspect gloves prior to use.[7]
Respiratory	Use in a well-ventilated area. If dust or aerosols may be generated, a respirator is required.	Ensure adequate ventilation.[6]

Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational plan is essential for the safe handling of **2-(4-Nitrophenyl)-1,3-dioxolane**.

Preparation:

- Ensure the work area is well-ventilated, and an eyewash station and safety shower are readily accessible.
- Don all required PPE as specified in the table above.

Handling:

- Avoid the formation of dust and aerosols.[6]
- Avoid contact with skin and eyes.[6]
- Use spark-proof tools and explosion-proof equipment.[6]



- Keep away from sources of ignition.[6]
- In Case of a Spill:
 - Evacuate personnel to a safe area.
 - Remove all sources of ignition.[6]
 - Collect spillage using spark-proof tools and place it in a suitable, closed container for disposal.[6]
 - Prevent the chemical from entering drains.

Disposal Plan

Proper disposal of **2-(4-Nitrophenyl)-1,3-dioxolane** and its containers is crucial to prevent environmental contamination and comply with regulations.

Waste Type	Disposal Procedure
Unused Chemical	Dispose of as hazardous waste. Keep in suitable, closed containers for disposal.[7]
Contaminated Materials	Adhered or collected material should be promptly disposed of in accordance with appropriate laws and regulations.[6]
Empty Containers	Dispose of contents/container to an approved waste disposal plant.[7]

Experimental Protocols

Below are detailed methodologies for key experiments involving **2-(4-Nitrophenyl)-1,3-dioxolane**.

1. Synthesis of **2-(4-Nitrophenyl)-1,3-dioxolane** via Acetalization

This protocol describes the synthesis of the title compound from 4-nitrobenzaldehyde and ethylene glycol.

Safety Operating Guide





• Materials: 4-nitrobenzaldehyde, ethylene glycol, p-toluenesulfonic acid, and benzene.

Procedure:

- A mixture of 4-nitrobenzaldehyde, ethylene glycol, and a catalytic amount of ptoluenesulfonic acid in benzene is heated at reflux.[8]
- Water formed during the reaction is continuously removed using a Dean-Stark trap to drive the equilibrium towards the product.[8]
- After the reaction is complete (typically monitored by TLC), the mixture is cooled.
- The catalyst is removed by filtration through a pad of neutral alumina.
- The solvent is removed in vacuo to yield **2-(4-nitrophenyl)-1,3-dioxolane**.
- 2. Reduction of **2-(4-Nitrophenyl)-1,3-dioxolane** to 1,2-Bis(4-(1,3-dioxolan-2-yl)phenyl)diazene Oxide

This protocol details the reduction of the nitro group using glucose as a reducing agent.[2]

 Materials: 2-(4-nitrophenyl)-1,3-dioxolane, ethanol, 30% aqueous sodium hydroxide solution, and glucose monohydrate.[2]

Procedure:

- To a mixture of ethanol and a 30% aqueous solution of sodium hydroxide, add 2-(4-nitrophenyl)-1,3-dioxolane.
- Maintain the reaction mixture at 50 °C.[2]
- Add a solution of glucose monohydrate in water and stir for 2 hours at the specified temperature.[2]
- Monitor the reaction by analytical thin-layer chromatography (TLC) until complete conversion is achieved.[2]
- Cool the reaction mixture and dilute it with 2M hydrochloric acid.[2]



• Filter the formed precipitate and wash it with distilled water to obtain the product.[2]

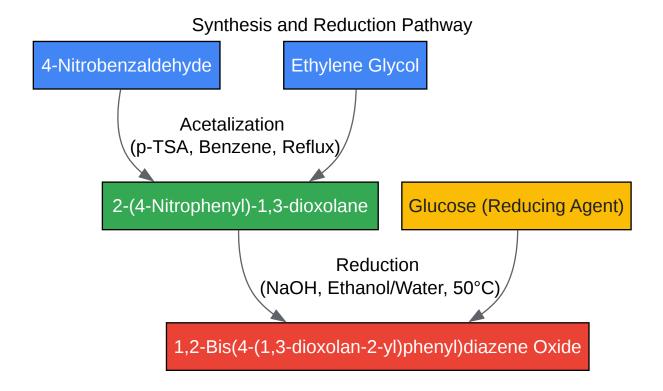
Visualizations

Safe Handling Workflow for 2-(4-Nitrophenyl)-1,3-dioxolane Preparation Don PPE Prepare Ventilated Area Handling Handle Substance Emergency Avoid Dust/Aerosols **Avoid Ignition Sources** Spill Occurs **Evacuate Area** Disposal Contain Spill Collect Waste Clean Up Label as Hazardous Dispose via Approved Vendor



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Caption: Workflow for safe handling of **2-(4-Nitrophenyl)-1,3-dioxolane**.



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Caption: Chemical synthesis and subsequent reduction of the target compound.

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